

Issues with Pentolame stability at room temperature

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Compound of Interest

Compound Name: Pentolame

Cat. No.: B132283

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Phentolamine Stability Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive guidance on the stability of phentolamine at room temperature. Below you will find troubleshooting advice, frequently asked questions, and detailed experimental protocols to ensure the integrity of your experiments. The initial query for "**Pentolame**" yielded no relevant results, and it has been determined that the correct compound is likely Phentolamine.

Troubleshooting Guide: Phentolamine Stability Issues

This guide addresses common problems encountered during the handling and storage of phentolamine at room temperature.

Issue	Potential Cause	Recommended Solution
Unexpected loss of potency in reconstituted phentolamine mesylate solution.	The reconstituted solution has been stored at room temperature for longer than the recommended period.	Phentolamine mesylate injection, after reconstitution, is stable for 48 hours at room temperature. It is recommended to use the reconstituted injection immediately and not to store it.
Visible particulates or discoloration in the phentolamine solution.	This could indicate degradation of the compound or microbial contamination.	Visually inspect parenteral drug products for particulate matter and discoloration before administration. If any are observed, do not use the solution.
Inconsistent experimental results when using phentolamine solutions.	The pH of the aqueous solution may be affecting the degradation rate of phentolamine.	The degradation of phentolamine hydrochloride in aqueous solution is pH-dependent. A pH-independent region of greater stability exists between pH 3.1 and 4.9, with a minimum degradation rate around pH 2.1.
Accelerated degradation of phentolamine solution exposed to laboratory light.	Phentolamine is sensitive to light.	Irradiation with 254 nm UV light has been shown to cause a ninefold increase in the degradation rate compared to a light-protected control. Protect phentolamine solutions from light.
Precipitation or instability when mixing phentolamine with other compounds.	Incompatibility with other agents in the solution.	While phentolamine is stable for at least 40 days when mixed with papaverine, compatibility with other compounds should be verified.

Phentolamine is incompatible with iron.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for phentolamine mesylate powder for injection?

Phentolamine mesylate powder for injection should be stored at a controlled room temperature between 15°C and 30°C (59°F and 86°F).

Q2: How long is a reconstituted solution of phentolamine mesylate stable at room temperature?

Following reconstitution of the lyophilized powder with sterile water for injection to a concentration of 5 mg/mL, phentolamine mesylate injection is stable for 48 hours at room temperature. However, the manufacturer recommends that the reconstituted injection be used immediately and not stored.

Q3: Is phentolamine stable in combination with other drugs?

One study has shown that phentolamine mesylate in an aqueous solution with papaverine (0.83 mg/mL phentolamine and 25 mg/mL papaverine) is stable for at least 40 days at room temperature with no degradation of phentolamine observed.

Q4: What factors can accelerate the degradation of phentolamine in solution?

The degradation of phentolamine is influenced by pH, light, and the presence of certain buffer species and solvents. The degradation kinetics follow apparent first-order kinetics.

- pH: The degradation rate is pH-dependent, with a minimum rate observed around pH 2.1.
- Light: Exposure to UV light at 254 nm significantly increases the degradation rate.
- Buffers: Acetate and phosphate buffer species can catalyze
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